

Fonofos: A Technical Guide to its Historical Agricultural Use and Environmental Residues

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Compound of Interest

Compound Name: Fonofos

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Fonofos, chemically known as O-ethyl S-phenyl ethylphosphonodithioate, is an organophosphate insecticide that was first registered for use in 1967.[1] As a soil insecticide, it was primarily utilized to control a variety of insect pests across numerous agricultural crops.[2] **Fonofos** is recognized as a highly toxic compound, classified in EPA toxicity class I, and its use was restricted to certified applicators.[2] The registration for **fonofos** was voluntarily canceled by the registrant in 1998, and its use has since been discontinued.[1] This guide provides a comprehensive technical overview of the historical agricultural applications of **fonofos**, its environmental fate, and the analytical methodologies used for the detection of its residues.

Historical Use in Agriculture

Initially marketed by Stauffer Chemical Company and later licensed to Zeneca Ag Products, **fonofos** was a non-systemic insecticide with both contact and stomach action.[3][4] It functioned as an acetylcholinesterase (AChE) inhibitor, disrupting the nervous system of target pests.[4]

Target Pests and Crops

Fonofos was primarily applied to soil to protect a wide range of crops from various soil-dwelling insects.[1] The primary use, accounting for approximately 95% of its application, was

on corn.[5][6]

Target Pests:

- Corn rootworms[3]
- Corn wireworm[2]
- Cutworms[3]
- White grubs[2]
- Symphylans (garden centipedes)[3]
- Aphids[2]
- Corn borer[2]
- Maggots[2]

Treated Crops:

- Primary: Corn[3]
- Other: Asparagus, beans, beets, cole crops, onions, peanuts, peppers, peas, peppermint, plantains, potatoes, sorghum, soybeans, spearmint, strawberries, sugarcane, sugar beets, sweet potatoes, tobacco, and tomatoes.[3]

Application Rates and Formulations

Fonofos was available in several formulations to suit different application needs, including granular, microgranular, emulsifiable concentrate, and suspension concentrate forms.[3] It was typically applied directly to the soil using ground equipment, with aerial applications reserved for hybrid seed corn.[5][6] Application rates generally ranged from 1 to 4 pounds of active ingredient per acre.[3][5]

Environmental Fate and Residues

The environmental persistence and behavior of **fonofos** are influenced by various factors such as soil type, organic matter content, rainfall, and sunlight.[3]

Persistence and Degradation

Fonofos is characterized as being moderately persistent in soil.[3] Its degradation in the environment is primarily driven by microbial breakdown.[2][7] The half-life of **fonofos** in soil can vary significantly, with reported field half-lives ranging from 18 to 82 days.[7] Under aerobic and anaerobic conditions, estimated soil half-lives can be as long as 120 and 150 days, respectively.[7]

Fonofos has a moderate tendency to adsorb to soil particles, which limits its leaching potential into groundwater.[3] However, it can be transported to surface waters via runoff.[3] Volatilization from moist soil surfaces can occur, but this process is slowed by adsorption to organic matter.[3][7] In a laboratory study, approximately 35% of applied **fonofos** volatilized from soil within 24 hours.[7]

The major degradation product of **fonofos** in soil through biodegradation is carbon dioxide.[7] Minor metabolites include **fonofos**-oxon and methyl phenyl sulfone.[7] The oxon metabolite is a potent cholinesterase inhibitor.[2]

Quantitative Data Summary

The following tables summarize key quantitative data related to the properties, use, and environmental persistence of **fonofos**.

Table 1: Physicochemical Properties of **Fonofos**

Property	Value	Reference
CAS Number	944-22-9	[3]
Molecular Formula	C10H15OPS2	[3]
Molecular Weight	246.32 g/mol	[3]
Water Solubility	15.7 mg/L at 20 °C	[3]
Vapor Pressure	0.000338 mm Hg at 25 °C	[3]
Log Kow	3.94	[3]
Log Koc	870	[3]

Table 2: Historical Agricultural Use of **Fonofos**

Parameter	Description	Reference
Primary Crop	Corn (accounted for ~95% of use)	[5][6]
Other Crops	Asparagus, beans, beets, cole crops, onions, peanuts, peppers, peas, peppermint, plantains, potatoes, sorghum, soybeans, spearmint, strawberries, sugarcane, sugar beets, sweet potatoes, tobacco, tomatoes	[3]
Target Pests	Corn rootworms, cutworms, symphylans, wireworms, aphids, corn borer, white grubs, maggots	[2][3]
Application Rate	1 to 4 pounds of active ingredient per acre	[3][5]
Formulations	Granular, microgranular, emulsifiable concentrate, suspension concentrate	[3]

Table 3: Environmental Persistence of **Fonofos**

Parameter	Value	Conditions	Reference
Field Half-Life	18 - 82 days	Varies with soil type, organic matter, etc.	[7]
Aerobic Soil Half-Life	~120 days	Estimated	[7]
Anaerobic Soil Half-Life	~150 days	Estimated	[7]
Hydrolysis Half-Life	110 - 435 days	-	[7]

Experimental Protocols for Residue Analysis

The determination of **fonofos** residues in environmental and agricultural samples typically involves sample extraction, cleanup, and instrumental analysis. Modern analytical methods often utilize gas chromatography (GC) or liquid chromatography with tandem mass spectrometry (LC-MS/MS) for detection.

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food and agricultural matrices.

Protocol:

- Homogenization: A representative sample (e.g., 10-15 g of a crop) is homogenized.
- Extraction: The homogenized sample is placed in a 50 mL centrifuge tube. Acetonitrile (e.g., 10 mL) is added as the extraction solvent.[\[8\]](#)
- Salting Out: QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) are added to induce phase separation.[\[8\]](#) The tube is shaken vigorously.
- Centrifugation: The sample is centrifuged to separate the acetonitrile layer containing the pesticides from the solid matrix and aqueous layer.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the acetonitrile extract is transferred to a tube containing d-SPE sorbents (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove nonpolar interferences).
- Final Preparation: The mixture is vortexed and centrifuged. The final cleaned-up extract is then ready for instrumental analysis.

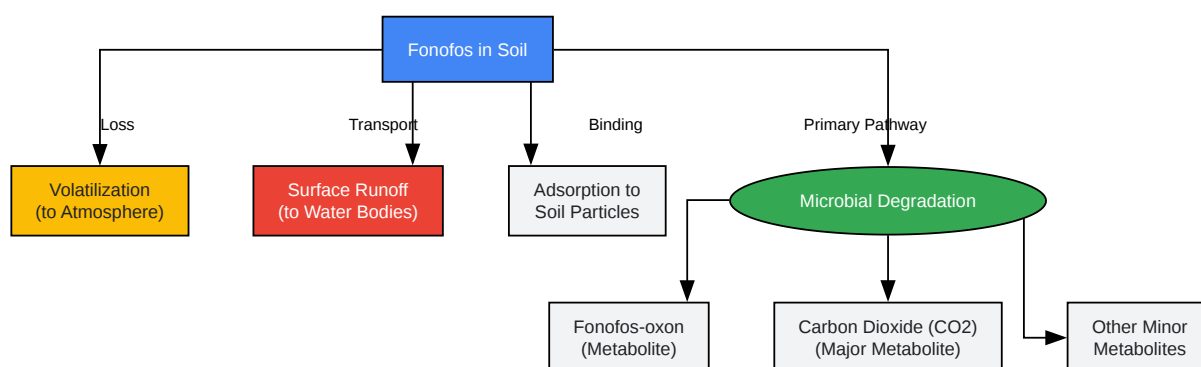
Instrumental Analysis: GC and LC-MS/MS

- Gas Chromatography (GC): GC is a robust technique for the analysis of volatile and semi-volatile compounds like **fonofos**. Common detectors include the Flame Photometric Detector (FPD) or a mass spectrometer (MS).

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS provides high sensitivity and selectivity, making it ideal for detecting trace levels of pesticide residues in complex matrices.[9]

Visualizations

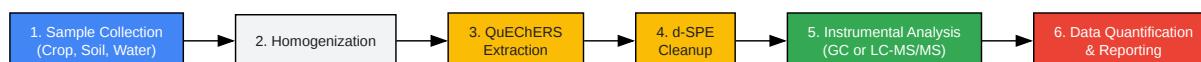
Environmental Fate and Degradation of Fonofos



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Caption: Environmental fate and degradation pathway of **Fonofos** in soil.

Experimental Workflow for Fonofos Residue Analysis



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Caption: General experimental workflow for **Fonofos** residue analysis.

Conclusion

Fonofos was a significant organophosphate insecticide in the latter half of the 20th century, primarily used for soil pest control in corn and other crops. Due to its high toxicity and

environmental persistence, its registration was ultimately canceled. Understanding its historical use, environmental behavior, and the analytical methods for its detection remains crucial for environmental monitoring and assessing the long-term impacts of legacy pesticides. The methodologies and data presented in this guide offer a technical foundation for researchers and scientists working in related fields.

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